

# How to prevent ATP disodium salt hydrate degradation in solution.

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## Compound of Interest

Compound Name: ATP disodium salt hydrate

Cat. No.: B1340535

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## Technical Support Center: ATP Disodium Salt Hydrate Solutions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of **ATP disodium salt hydrate** in solution.

## Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause the degradation of ATP in solution?

A1: The stability of ATP in an aqueous solution is primarily affected by three main factors:

- **pH:** ATP is most stable in a narrow pH range, typically between 6.8 and 7.4.<sup>[1][2]</sup> Solutions that are too acidic or too alkaline will experience rapid hydrolysis of ATP into ADP and inorganic phosphate.<sup>[1][3]</sup>
- **Temperature:** Elevated temperatures significantly accelerate the rate of ATP hydrolysis.<sup>[4][5]</sup> <sup>[6]</sup> For long-term stability, it is crucial to store ATP solutions at low temperatures.
- **Enzymatic Activity:** The presence of ATP-hydrolyzing enzymes, such as ATPases or phosphatases, will lead to rapid degradation of ATP.<sup>[7][8][9]</sup> These enzymes can be introduced through biological contamination.

Q2: What is the optimal pH for storing an ATP solution?

A2: The optimal pH for storing ATP solutions to ensure maximum stability is between 6.8 and 7.4.<sup>[1]</sup> Outside of this range, the rate of hydrolysis increases significantly. When preparing an ATP solution, it is critical to adjust the pH to fall within this neutral range.

Q3: How should I store my ATP stock solution for long-term use?

A3: For long-term storage, ATP stock solutions should be aliquoted into smaller, single-use volumes and stored at -20°C or -80°C.<sup>[10][11][12]</sup> This practice minimizes the damaging effects of repeated freeze-thaw cycles. Aqueous solutions of ATP are stable for months when stored frozen at -20°C.<sup>[11][13]</sup> The solid, powdered form of **ATP disodium salt hydrate** is stable for over two years when stored at -20°C with a desiccant.<sup>[13][14]</sup>

Q4: Can I store my ATP solution at 4°C?

A4: Storing ATP solutions at 4°C is only recommended for short-term use, typically for no longer than one week.<sup>[11][13]</sup> For any duration longer than that, freezing the solution is highly advised to prevent significant degradation.

Q5: What is the role of divalent metal ions, like Mg<sup>2+</sup>, in ATP stability?

A5: Divalent metal ions have a dual role concerning ATP. On one hand, ions like Mg<sup>2+</sup> and Ca<sup>2+</sup> can catalyze the hydrolysis of ATP.<sup>[13][15][16]</sup> However, Mg<sup>2+</sup> is also essential for the biological activity of most ATP-utilizing enzymes, as the actual substrate is often a Mg<sup>2+</sup>-ATP complex.<sup>[17]</sup> If the goal is to store a stable ATP solution for non-enzymatic assays, it is best to avoid the inclusion of divalent cations.<sup>[11]</sup>

## Troubleshooting Guide

Problem	Possible Cause	Solution
High background signal of inorganic phosphate (Pi) in my assay.	ATP solution has degraded, releasing free phosphate.	Prepare a fresh ATP stock solution following the recommended protocol for pH and temperature control. Ensure the solution is stored in single-use aliquots at -20°C or below. <a href="#">[10]</a> <a href="#">[11]</a>
Inconsistent results between experiments using the same ATP stock.	Repeated freeze-thaw cycles are degrading the ATP in your stock solution.	Aliquot your ATP stock solution into smaller volumes to be used for individual experiments, thus avoiding the need to thaw the entire stock repeatedly. <a href="#">[10]</a>
Loss of ATP activity in my cell culture medium.	The pH of the medium is outside the optimal range for ATP stability, or the medium contains endogenous or contaminating enzymes that are degrading the ATP.	Adjust the pH of your final working solution to between 6.8 and 7.4. <a href="#">[1]</a> <a href="#">[2]</a> Use sterile, enzyme-free reagents and aseptic techniques to prevent microbial contamination.
Precipitate forms in my ATP solution upon freezing.	The concentration of ATP or other salts in the solution is too high, leading to precipitation at low temperatures.	Prepare the ATP solution at the desired final concentration. If a high concentration is necessary, consider a different buffer system or the addition of a cryoprotectant. Quick-freezing in liquid nitrogen may also help. <a href="#">[11]</a>

## Data Summary

Table 1: Stability of Aqueous ATP Solutions at Different Temperatures

Temperature	Stability Duration	Reference(s)
-20°C	Months	[11][13]
0°C to 4°C	Approximately one week	[11][13]
22-25°C	Half-life of 54 days in deionized water	[4]
50-55°C	Half-life of 0.5 days in deionized water	[4]

Table 2: Key Factors Influencing ATP Solution Stability

Factor	Optimal Condition for Stability	Consequences of Deviation	Reference(s)
pH	6.8 - 7.4	Rapid hydrolysis at acidic or alkaline pH.	[1][2][3]
Temperature	≤ -20°C for long-term storage	Increased rate of hydrolysis at higher temperatures.	[4][5][6]
Divalent Cations	Absent for non-enzymatic use	Catalyze hydrolysis (e.g., Mg <sup>2+</sup> , Ca <sup>2+</sup> ).	[13][15][16]
Enzymes	Absent	Rapid degradation by ATPases and phosphatases.	[7][8][9]

## Experimental Protocol: Preparation of a Stable 100 mM ATP Stock Solution

This protocol details the steps to prepare a stable aqueous stock solution of **ATP disodium salt hydrate**.

Materials:

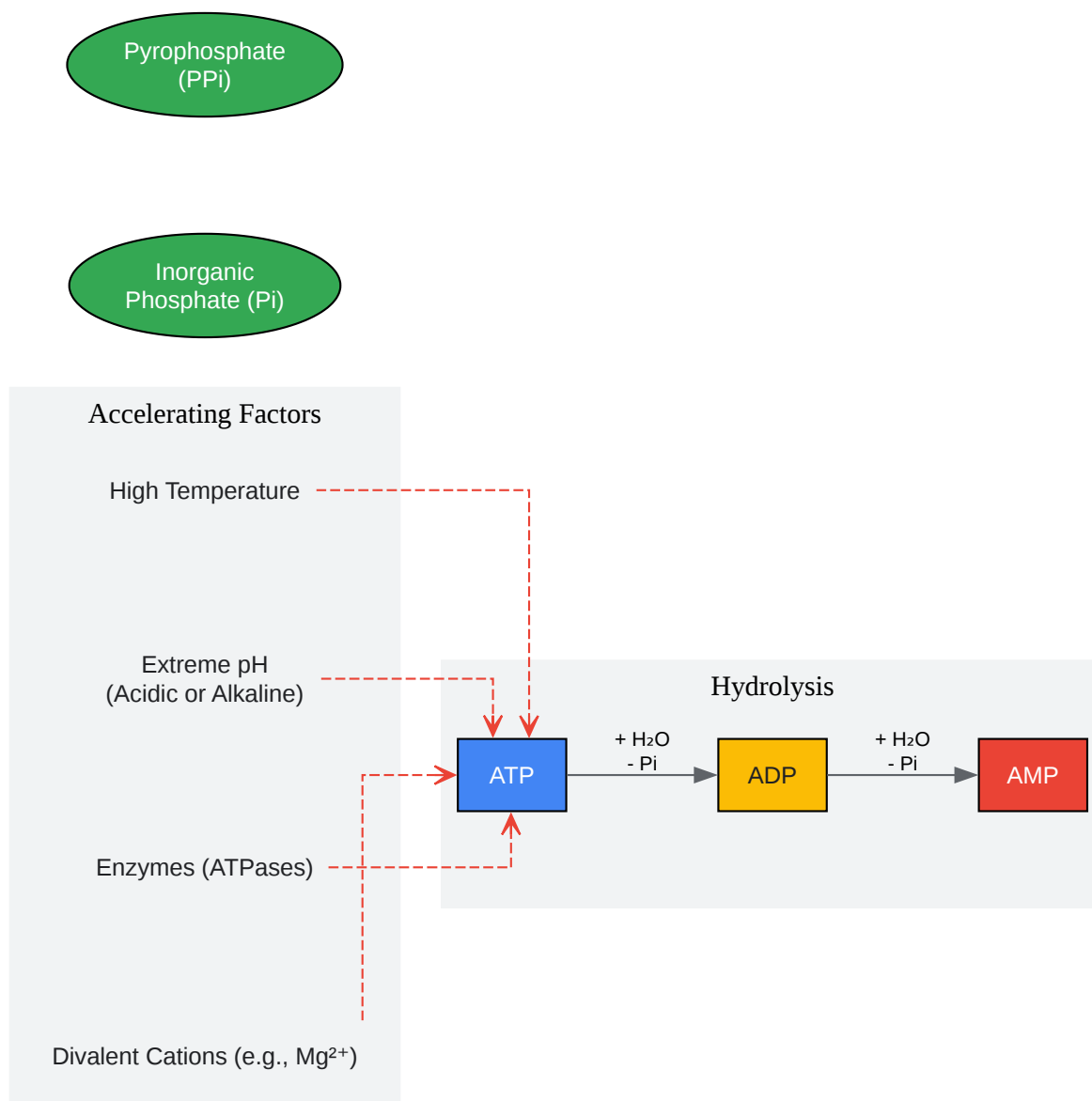
- **ATP disodium salt hydrate** (powder)
- Nuclease-free water
- 1 M NaOH solution
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pH meter
- 0.22  $\mu\text{m}$  syringe filter

Procedure:

- **Weighing ATP:** In a sterile conical tube, weigh the appropriate amount of **ATP disodium salt hydrate** powder to achieve a final concentration of 100 mM.
- **Dissolving ATP:** Add a volume of nuclease-free water that is approximately 80% of your final desired volume. Mix gently by inversion until the ATP is completely dissolved. Perform this step on ice to minimize degradation.
- **pH Adjustment:**
  - Place the tube containing the ATP solution in an ice bath.
  - Carefully monitor the pH using a calibrated pH meter. The initial pH of the solution will be acidic.[\[13\]](#)
  - Slowly add small increments of 1 M NaOH, mixing well after each addition. Continue to add NaOH until the pH of the solution is between 7.0 and 7.4.
  - **Caution:** Avoid over-titrating with NaOH. If the pH becomes too basic, the ATP will hydrolyze rapidly.[\[18\]](#) If this occurs, it is best to discard the solution and start over.
- **Final Volume Adjustment:** Once the desired pH is reached, add nuclease-free water to bring the solution to the final desired volume.

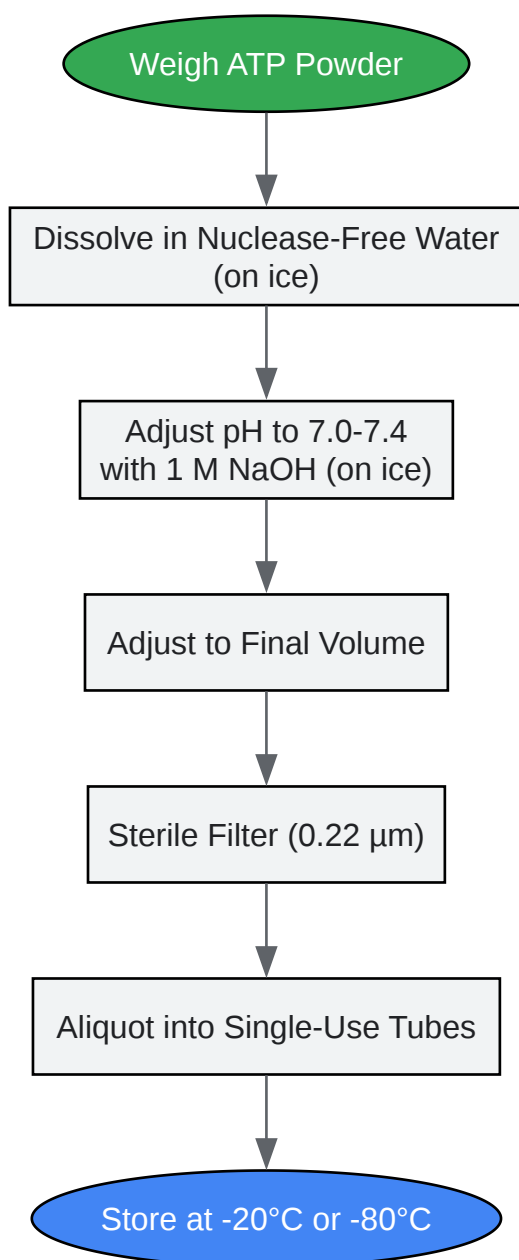
- **Sterilization:** To ensure the solution is free from microbial contamination, pass it through a 0.22  $\mu\text{m}$  syringe filter into a sterile container.
- **Aliquoting and Storage:** Dispense the sterile ATP solution into single-use, nuclease-free microcentrifuge tubes. Immediately store these aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .

## Visualizations



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Caption: Factors leading to ATP degradation via hydrolysis.



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Caption: Workflow for preparing a stable ATP solution.

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## References

- 1. Adenosine triphosphate - Wikipedia [en.wikipedia.org]
- 2. echemi.com [echemi.com]
- 3. biochemistry - Do the pH and other ions affect the hydrolysis of ATP - Biology Stack Exchange [biology.stackexchange.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. ATP hydrolysis kinetics of Na,K-ATPase in cataract - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The enzymatic degradation of ATP to adenosine by microglial CD39 regulates neurovascular coupling and metabolic supply to the brain - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Inhibition of extracellular ATP degradation in endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. cdn1.sinobiological.com [cdn1.sinobiological.com]
- 11. researchgate.net [researchgate.net]
- 12. ATP Solution (100 mM) 0.25 mL | Buy Online | Thermo Scientific™ | thermofisher.com [thermofisher.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. pubs.acs.org [pubs.acs.org]
- 16. files.core.ac.uk [files.core.ac.uk]
- 17. Role of divalent metal cations in ATP hydrolysis catalyzed by the hepatitis C virus NS3 helicase: Magnesium provides a bridge for ATP to fuel unwinding - PMC [pmc.ncbi.nlm.nih.gov]
- 18. ocw.mit.edu [ocw.mit.edu]
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